

sodium anthranilate solubility and stability

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Compound Focus: Sodium anthranilate

CAS No.: 552-37-4

Cat. No.: S699232

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Basic Chemical Properties

The table below summarizes the known physicochemical properties of **Sodium Anthranilate** from the search results:

Property	Value / Description	Source
Chemical Name	Sodium Anthranilate; Anthranilic Acid Sodium Salt; 2-Aminobenzoic Acid Sodium Salt	[1]
CAS Registry Number	552-37-4	[1]
Molecular Formula	C ₇ H ₆ NNaO ₂	[1]
Molecular Weight	159.12 g/mol	[1]
Melting Point	< 250 °C	[1]
Appearance	Very Dark Grey solid	[1]
Solubility	Slightly soluble in DMSO and Methanol	[1]
Storage Conditions	Hygroscopic; store in a refrigerator under an inert atmosphere	[1]

Property	Value / Description	Source
pKa of Parent Acid	2.17 (amino group); 4.85 (carboxyl group)	[2]

Experimental Contexts and Methodologies

While direct solubility data is sparse, the research outlines specific experimental protocols involving **sodium anthranilate**.

¹H NMR Analysis in Micellar Systems

One study detailed the use of ¹H NMR to investigate how **sodium anthranilate** interacts with and alters the structure of gemini surfactant micelles [3].

- **Experimental Protocol:**
 - **Sample Preparation:** A stock solution of 5 mM gemini surfactant (16-4-16) was prepared in D₂O. Sample solutions were prepared by adding requisite amounts of **sodium anthranilate** to the surfactant stock solution.
 - **Measurement:** ¹H NMR spectra were recorded on a 300 MHz spectrometer. Chemical shifts (δ) and line widths at half-height for the surfactant protons were monitored as a function of increasing **sodium anthranilate** concentration.
 - **Data Interpretation:** Changes in chemical shifts and significant line broadening indicated that the anthranilate anions were incorporating into the micelle structure, leading to a morphological transition from spherical to worm-like micelles. This was corroborated by a measured increase in solution viscosity [3].

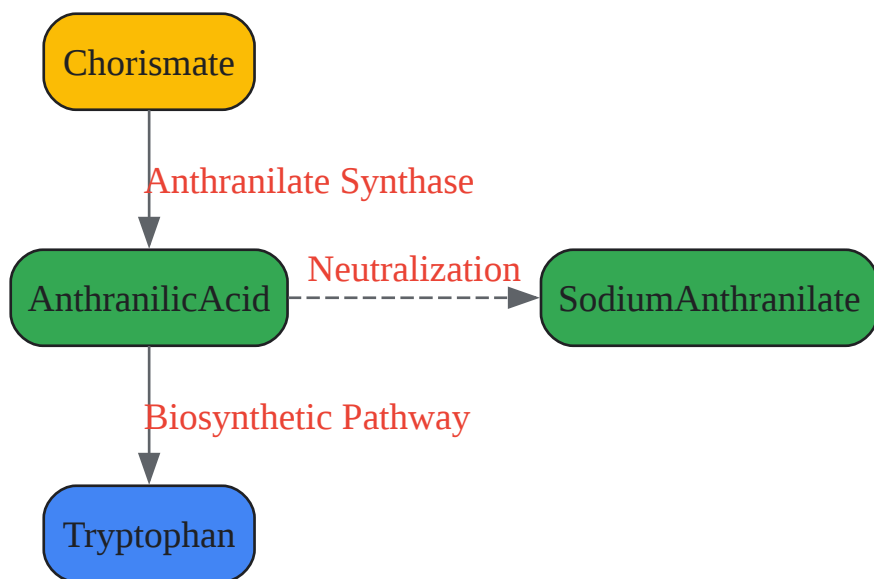
Biosynthesis and Metabolic Operons

From a biochemical perspective, **sodium anthranilate** is the salt of anthranilic acid, a key metabolic intermediate.

- **Biosynthetic Pathway:** Anthranilic acid is primarily biosynthesized from chorismic acid in microorganisms, a reaction catalyzed by the enzyme **anthranilate synthase** [4] [2] [5].
- **Regulation and Application:** In *Pseudomonas fluorescens*, the genes for anthranilate metabolism are organized in an operon (*antABC*) controlled by an AraC-family transcriptional activator (*antR*).

The promoter region of this operon (*P_{ant}*) has been identified and developed as a tightly regulated system for inducing recombinant gene expression in biotechnological applications, using anthranilate as a cheap and non-toxic inducer [5].

The relationship between anthranilic acid and its salt in biosynthesis can be visualized as follows:



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Key Insights for Researchers

- **Solubility Gaps:** The available data is very limited. There is a clear need for systematic solubility studies in various pure solvents (e.g., water, ethanol) and binary solvent mixtures across a range of temperatures.
- **Stability Considerations:** The compound is hygroscopic and requires storage under an inert atmosphere and refrigeration, indicating sensitivity to moisture and potentially oxygen [1].
- **Research Applications:** Current scientific uses are primarily in two areas: as a counterion for manipulating the physicochemical properties of cationic surfactant systems [3], and as an inducer for microbial metabolic pathways and regulated gene expression in biotechnology [5].

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References

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